

Application Notes and Protocols for In Vitro Kinase Assay with CCG215022

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Compound of Interest

Compound Name: CCG215022

Cat. No.: B15608753

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Introduction

CCG215022 is an inhibitor of G protein-coupled receptor kinases (GRKs).[1][2][3][4] G protein-coupled receptor kinases (GRKs) are crucial regulators of cell signaling, initiating the desensitization of active G protein-coupled receptors.[5] Among the GRK family, GRK2 and GRK5 are widely expressed and have been implicated in cardiovascular disease, making them significant targets for therapeutic drug development.[5] **CCG215022** has demonstrated nanomolar potency against both GRK2 and GRK5.[1][5][6][7]

These application notes provide a detailed protocol for conducting an in vitro kinase assay to determine the inhibitory activity of **CCG215022** against its target kinases.

Quantitative Data Summary

The inhibitory activity of **CCG215022** against various kinases is summarized in the table below. The IC₅₀ value represents the concentration of the inhibitor required to reduce the kinase activity by 50%.

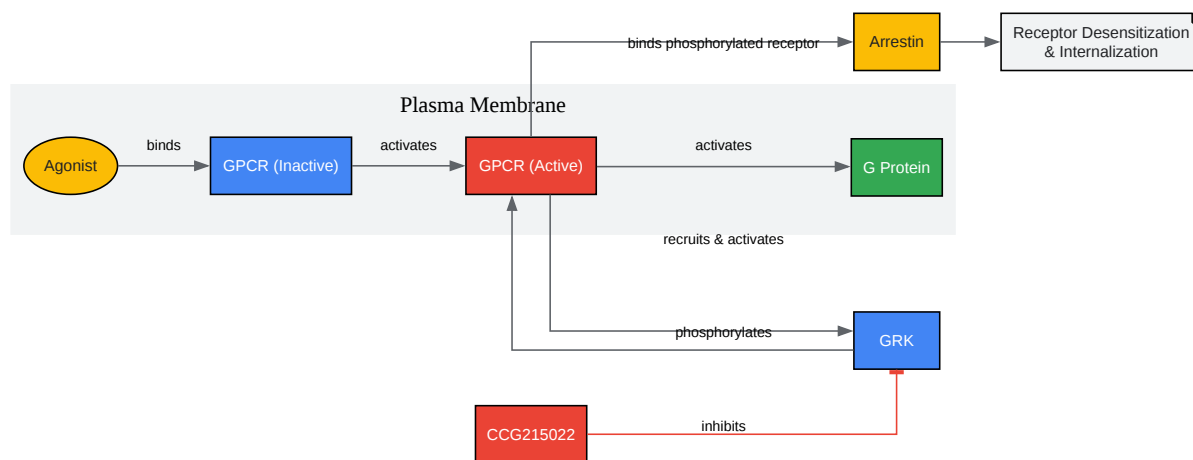
Target Kinase	CCG215022 IC50 (μM)
GRK1	3.9 ± 1
GRK2	0.15 ± 0.07
GRK5	0.38 ± 0.06
PKA	120

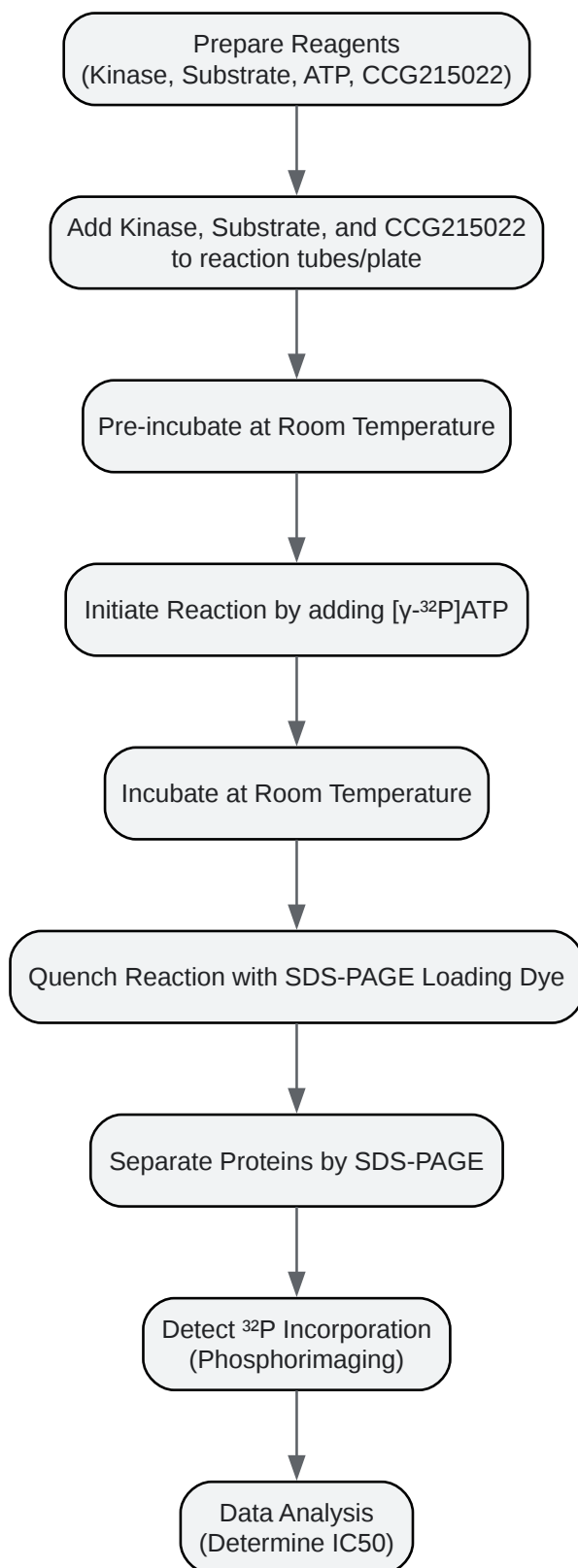
Data sourced from MedchemExpress, Cayman Chemical, and Selleck Chemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signaling Pathway

G protein-coupled receptor kinases (GRKs) play a pivotal role in the desensitization of G protein-coupled receptors (GPCRs). Upon agonist binding to a GPCR, GRKs are recruited to the plasma membrane where they phosphorylate the activated receptor. This phosphorylation event facilitates the binding of arrestin proteins, which uncouples the receptor from its G protein, thereby terminating the signaling cascade and promoting receptor internalization.

CCG215022 inhibits this process by blocking the catalytic activity of GRKs.





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